

Neodol 25-3S interfacial tension reduction

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Compound Focus: Neodol 25-3S

CAS No.: 12688-28-7

Cat. No.: S1825920

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Available Information on Neodol 25-3S

The table below summarizes the basic identifying information I found for **Neodol 25-3S**. Please note that specific quantitative data on its performance, such as interfacial tension reduction values or critical micelle concentration (CMC), is not available in the search results.

Property	Description
Product Name	Neodol 25-3S [1] [2]
CAS Number	12688-28-7 [1] [2]
Chemical Formula / Molecular Weight	Not explicitly specified [1] [2]

The search results indicate that **Neodol 25-3S** is primarily listed on chemical supplier catalogs, but its technical data sheets and application notes are not publicly accessible, potentially due to patent restrictions mentioned by one source [1].

Proposed Experimental Pathways

In the absence of specific data, here are general protocols for evaluating **Neodol 25-3S**'s interfacial tension reduction properties. You can adapt these methods based on the compound's specific characteristics once you obtain its technical data sheet.

Protocol 1: Determining Critical Micelle Concentration (CMC)

The CMC is a crucial parameter for any surfactant. This protocol outlines how to determine it using surface tension measurements.

- **Objective:** To determine the Critical Micelle Concentration (CMC) of **Neodol 25-3S** and its corresponding surface tension.
- **Materials:**
 - **Neodol 25-3S** sample
 - High-purity water
 - A series of volumetric flasks
 - Tensiometer
- **Procedure:**
 - Prepare a concentrated stock solution of **Neodol 25-3S**.
 - Dilute the stock solution to create a series of solutions with concentrations ranging from below to above the expected CMC.
 - Measure the surface tension of each solution using a tensiometer. Ensure the temperature is kept constant throughout the measurements.
 - Plot the surface tension (γ) against the logarithm of the concentration ($\log C$).
 - The CMC is identified as the point on the plot where the surface tension stops decreasing and forms a plateau.

Protocol 2: Evaluating Interfacial Tension against Oils

This protocol assesses the effectiveness of **Neodol 25-3S** in lowering the interfacial tension between water and various oils.

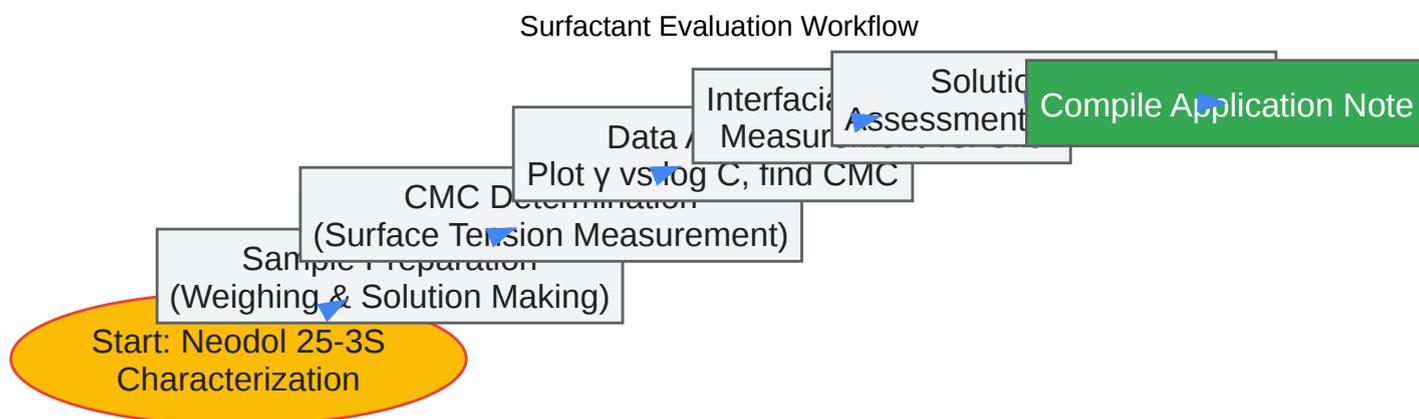
- **Objective:** To measure the interfacial tension between aqueous solutions of **Neodol 25-3S** and different model oils.
- **Materials:**
 - **Neodol 25-3S** solutions at various concentrations (including above the CMC)
 - Model oils
 - Spinning drop tensiometer or pendant drop tensiometer

- **Procedure:**

- Prepare aqueous solutions of **Neodol 25-3S** at desired concentrations.
- Load the surfactant solution and the model oil into the tensiometer.
- Follow the instrument's specific procedures to measure the interfacial tension between the two phases.
- Record the equilibrium interfacial tension values for each surfactant concentration and oil type.

Experimental Workflow for Surfactant Characterization

The following diagram outlines a logical workflow for the comprehensive evaluation of a surfactant like **Neodol 25-3S**, from basic characterization to advanced property analysis.



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References

1. - Neodol CAS#: 12688-28-7 25 3 S [chemicalbook.com]
2. CAS No.12688-28-7, Neodol - 25 Suppliers 3 S [lookchem.com]

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